

Application Notes: Mass Spectrometry

Fragmentation of 2-(Azepan-1-yl)ethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Azepan-1-yl)ethanamine
dihydrochloride

CAS No.: 300578-40-9

Cat. No.: B1522310

[Get Quote](#)

Introduction: The Significance of 2-(Azepan-1-yl)ethanamine in Research and Development

2-(Azepan-1-yl)ethanamine is a key building block in medicinal chemistry and drug discovery. Its structure, featuring a seven-membered azepane ring linked to an ethylamine side chain, imparts unique physicochemical properties to molecules, influencing their conformational flexibility and biological activity. The azepane moiety is present in a number of approved pharmaceutical agents, highlighting its importance in the development of novel therapeutics.^[1]
^[2] A thorough understanding of the mass spectrometric behavior of 2-(Azepan-1-yl)ethanamine is therefore crucial for researchers in compound identification, structural elucidation of novel drug candidates, and metabolite profiling studies.

This application note provides a detailed guide to the electron ionization-mass spectrometry (EI-MS) fragmentation of 2-(Azepan-1-yl)ethanamine. We will explore the principal fragmentation pathways, identify characteristic fragment ions, and present a standardized protocol for its analysis. This guide is intended for researchers, scientists, and drug

development professionals who utilize mass spectrometry for the characterization of small molecules.

Molecular Structure and Physicochemical Properties

Before delving into the fragmentation analysis, it is essential to understand the basic properties of the target molecule.

Property	Value	Source
Chemical Formula	C ₈ H ₁₈ N ₂	[3]
Molecular Weight	142.24 g/mol	[3]
Structure	A seven-membered azepane ring connected to an ethylamine group.	[4]

Predicted Electron Ionization Mass Spectrometry (EI-MS) Fragmentation Pathways

Electron ionization is a hard ionization technique that induces extensive fragmentation, providing a detailed fingerprint of a molecule's structure.[5] For 2-(Azepan-1-yl)ethanamine, with its two nitrogen atoms, the fragmentation is governed by the "nitrogen rule," which predicts an even nominal molecular weight for a molecule with an even number of nitrogen atoms. The fragmentation of amines is typically dominated by α -cleavage, the breaking of a carbon-carbon bond adjacent to the nitrogen atom, which leads to the formation of a stable iminium ion.[6][7][8]

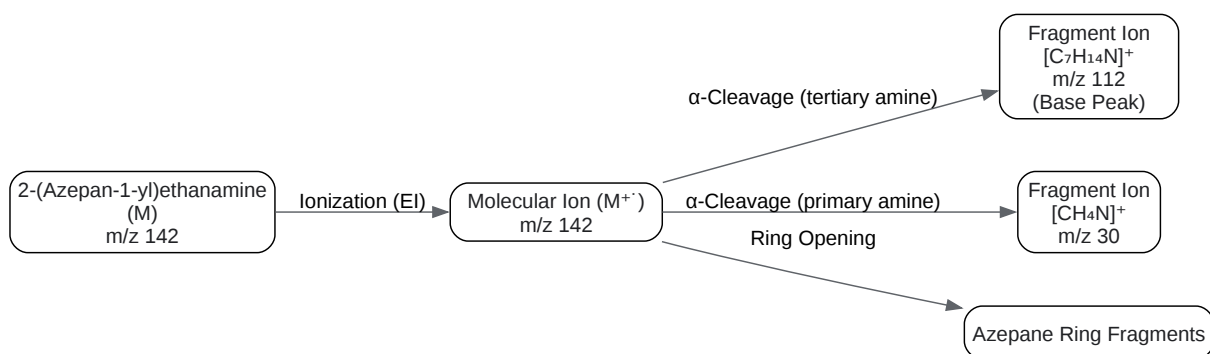
Given the structure of 2-(Azepan-1-yl)ethanamine, we can anticipate several key fragmentation pathways originating from both the primary amine of the ethylamine side chain and the tertiary amine within the azepane ring.

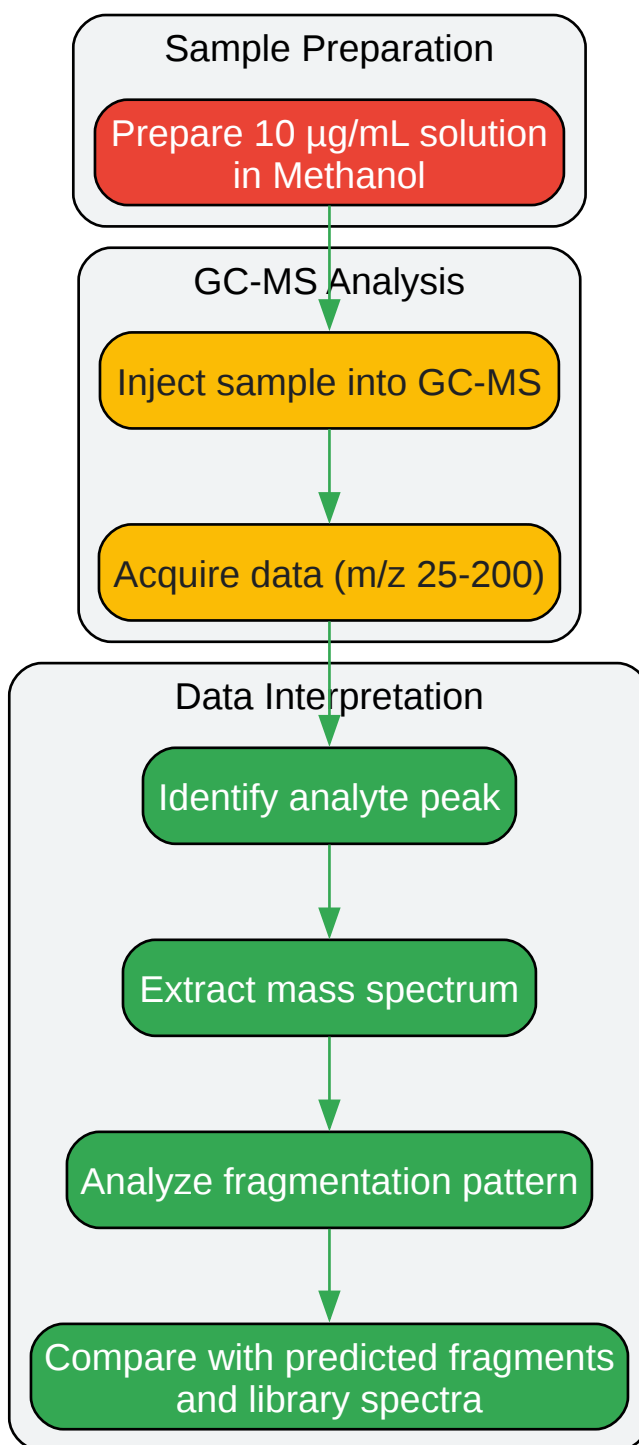
Primary Fragmentation Pathways

The initial ionization of 2-(Azepan-1-yl)ethanamine will result in the formation of a molecular ion ($M^{+•}$) at m/z 142.

- **α -Cleavage at the Tertiary Amine (Azepane Ring):** The most favorable fragmentation is expected to be the cleavage of the C-C bond alpha to the nitrogen atom in the azepane ring, leading to the expulsion of the ethylamine group. This results in the formation of a stable, resonance-stabilized iminium ion. For the closely related N-(2-Aminoethyl)piperidine (a six-membered ring analog), the base peak is observed at m/z 98.^[4] By analogy, for 2-(Azepan-1-yl)ethanamine, this cleavage is predicted to produce a prominent ion at m/z 112. This is often the base peak in the spectrum of such N-substituted cyclic amines.
- **α -Cleavage at the Primary Amine:** Cleavage of the C-C bond alpha to the primary amine group will result in the formation of the $[CH_2NH_2]^+$ ion at m/z 30. This is a characteristic fragment for primary amines.^[9]
- **Ring Opening and Subsequent Fragmentation:** Cyclic amines can also undergo ring cleavage. This can be initiated by the cleavage of a bond beta to the ring nitrogen, followed by a series of subsequent fragmentations involving the loss of neutral alkene molecules.

The following diagram illustrates the predicted primary fragmentation pathways of 2-(Azepan-1-yl)ethanamine.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. mass spectrum of ethylamine C₂H₇N CH₃CH₂NH₂ fragmentation pattern of m/z m/e ions for analysis and identification of ethanamine image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 2. 2-Propen-1-amine [webbook.nist.gov]
- 3. Azepane | C₆H₁₃N | CID 8119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-(2-Aminoethyl)piperidine | C₇H₁₆N₂ | CID 33944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-(Piperidin-1-yl)ethan-1-amine | C₇H₁₆N₂ - BuyersGuideChem [buyersguidechem.com]
- 6. 2-(Piperazin-1-yl)-N-(2-(piperazin-1-yl)ethyl)ethan-1-amine | C₁₂H₂₇N₅ | CID 14981966 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Mass Fragmentation Characteristics of Piperazine Analogues [zpxb.xml-journal.net]
- 8. mass spectrum of propan-2-amine (2-aminopropane) C₃H₉N (CH₃)₂CHNH₂ fragmentation pattern of m/z m/e ions for analysis and identification of isopropylamine 2-propylamine 2-propanamine image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: Mass Spectrometry Fragmentation of 2-(Azepan-1-yl)ethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1522310/docs#application-notes-mass-spectrometry-fragmentation-of-2-azepan-1-yl-ethanamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)